Technical Monograph: L-Valacyclovir-d8 Hydrochloride

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Compound of Interest

Compound Name:	*L-Valacyclovir-d8 Hydrochloride*
Cat. No.:	*B13857445*

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Precision Internal Standard for Bioanalytical Quantification

Executive Summary

L-Valacyclovir-d8 Hydrochloride (CAS: 1279033-32-7) is the octadeuterated hydrochloride salt of L-Valacyclovir, the L-valyl ester prodrug of the antiviral agent acyclovir.[1][2][3][4][5] It is engineered specifically as a Stable Isotope-Labeled Internal Standard (SIL-IS) for the quantification of valacyclovir in biological matrices (plasma, urine) using LC-MS/MS.[3][5]

By incorporating eight deuterium atoms into the L-valine moiety, this isotopologue provides a mass shift of +8 Da relative to the analyte.[3][5] This shift is sufficient to eliminate isotopic interference (cross-talk) while maintaining chromatographic behavior nearly identical to the non-deuterated analyte.[3][5] This guide details the physicochemical properties, mechanistic basis for its use, and a validated bioanalytical protocol.[3][5]

Physicochemical Profile

The deuterium labeling in L-Valacyclovir-d8 is site-specific, located on the isopropyl side chain and the alpha-carbon of the L-valine ester.[3][5] This positioning ensures the label is retained

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during the ionization process but lost upon hydrolysis, a critical consideration for metabolic tracking.[5]

Property	Specification	Technical Note
Chemical Name	L-Valine-d8, 2-[(2-amino-1,6-dihydro-6-oxo-9H-purin-9-yl)methoxy]ethyl ester, HCl	Label is on the amino acid moiety.[1][2][3][4][5][6][7]
CAS Number	1279033-32-7	Distinct from unlabeled (124832-26-4).[5]
Molecular Formula	$C_{13}H_{12}D_8N_6O_4$[3][5] · HCl	8 Hydrogens replaced by Deuterium.[3][5][8]
Molecular Weight	368.85 g/mol	+8.05 Da shift vs. analyte (360.80).[3][5]
Solubility	Water (>100 mg/mL), DMSO, Methanol	Highly soluble due to HCl salt form.[3][5]
Purity	≥ 98% (Isotopic Enrichment ≥ 99%)	Critical to prevent "M0" contribution to analyte signal.[3][5]
Storage	-20°C, Hygroscopic	Store under inert gas (Argon/Nitrogen).

Mechanistic Insight: The "Prodrug" Logic in MS/MS

To utilize L-Valacyclovir-d8 effectively, one must understand its fragmentation behavior in Mass Spectrometry.[3][5]

Structural Integrity & Fragmentation

In Positive Electrospray Ionization (+ESI), Valacyclovir protonates to form

.[3][5] Under Collision-Induced Dissociation (CID), the molecule typically cleaves at the ester bond or the ether linkage.[3][5]

- Analyte (Valacyclovir): Precursor

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325.2

Product

152.1 (Guanine base).[3][5]

- Internal Standard (Valacyclovir-d8): Precursor

  333.3

  Product

  152.1 (Guanine base).[3][5]

Critical Observation: The product ion (

152.[3][5][6]1) is the unlabeled guanine moiety.[3][5] The deuterium label is located on the neutral loss fragment (the valine ester).[3][5] This confirms that the transition is specific to the parent drug structure but shares a common product ion with the analyte.[5]

Metabolic Considerations

In vivo, Valacyclovir is rapidly hydrolyzed to Acyclovir and L-Valine.[3][5]

- Valacyclovir-d8 hydrolyzes to Acyclovir (Unlabeled) + L-Valine-d8.[3][5]
- Implication: L-Valacyclovir-d8 is an appropriate IS for quantifying Valacyclovir.[2][3][5] It is not suitable for quantifying Acyclovir, as it does not generate a labeled Acyclovir analog.[3][5]

Visualization of Logic

The following diagram illustrates the bioanalytical logic and fragmentation pathway.

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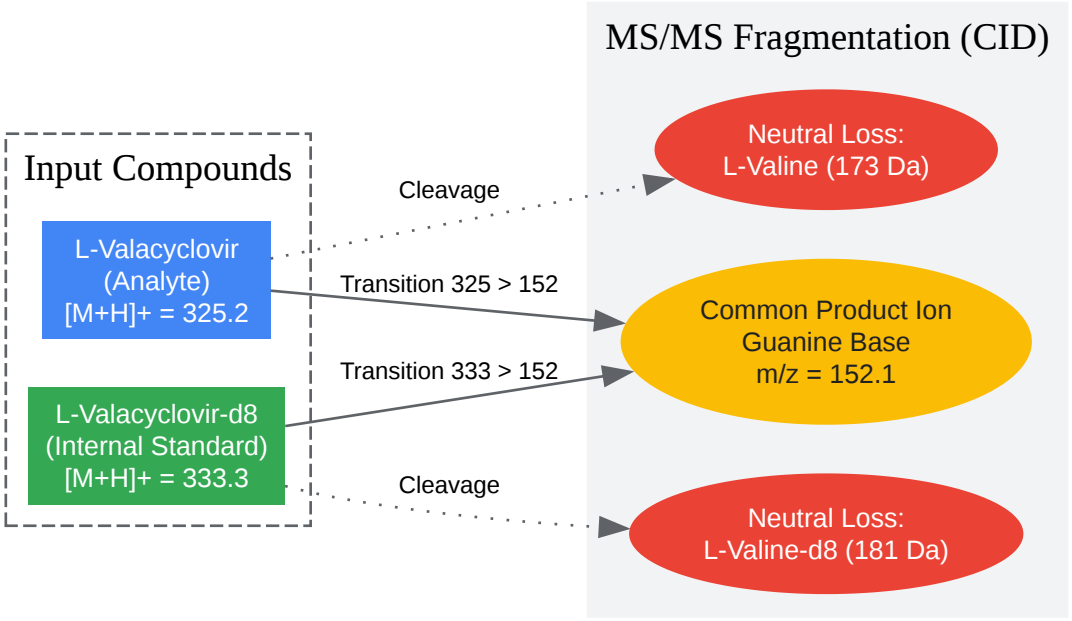

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Figure 1: MS/MS Fragmentation Logic. Note that the deuterium label is contained within the neutral loss fragment, resulting in a common product ion for both analyte and IS.[3]

Validated Experimental Protocol (LC-MS/MS)

This protocol outlines a robust method for the extraction and quantification of Valacyclovir in human plasma using L-Valacyclovir-d8 HCl as the IS.[3][5]

Reagents & Preparation

- Stock Solution: Dissolve 1 mg L-Valacyclovir-d8 HCl in 1 mL DMSO to make a 1 mg/mL stock. Store at -20°C.
- Working IS Solution: Dilute stock with 50% Methanol to 500 ng/mL.
- Matrix: Human Plasma (K2EDTA).[3][5]

Sample Preparation (Solid Phase Extraction)

Solid Phase Extraction (SPE) is preferred over Protein Precipitation (PPT) to minimize matrix effects (ion suppression) common with polar compounds like Valacyclovir.[3][5]

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- Conditioning: Use a Mixed-Mode Cation Exchange cartridge (e.g., Oasis MCX).[3][5] Condition with 1 mL Methanol followed by 1 mL Water.
- Loading: Mix 100 µL Plasma + 50 µL Working IS Solution + 200 µL 0.1% Formic Acid. Load onto cartridge.
- Washing: Wash with 1 mL 0.1% Formic Acid (removes proteins/salts) followed by 1 mL Methanol (removes neutrals).[3][5]
- Elution: Elute with 2 x 250 µL of 5% Ammonium Hydroxide in Methanol.
- Reconstitution: Evaporate eluate under Nitrogen at 40°C. Reconstitute in 200 µL Mobile Phase.

LC-MS/MS Parameters[3][5]

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Parameter	Setting	Rationale
Column	C18, 3.5 µm (e.g., Zorbax SB-C18)	Retains polar prodrug; ensures separation from Acyclovir.[3][5][6]
Mobile Phase A	10 mM Ammonium Formate (pH 3.[3][5]5)	Low pH suppresses silanol activity and aids protonation.[3][5]
Mobile Phase B	Acetonitrile	Strong organic modifier for sharp peaks.[3][5]
Gradient	5% B to 90% B over 4 min	Rapid elution while separating matrix interferences.
Flow Rate	0.3 mL/min	Compatible with ESI source without splitting.[3][5]
Ion Source	ESI Positive	Valacyclovir is basic; protonates easily ( ).[3][5]
MRM (Analyte)	325.2 152.1	Quantifier transition.[3][5][9]
MRM (IS)	333.3 152.1	Quantifier transition (+8 Da shift).[3][5]

Bioanalytical Workflow Diagram

The following flowchart visualizes the complete analytical lifecycle, ensuring data integrity from sample to result.

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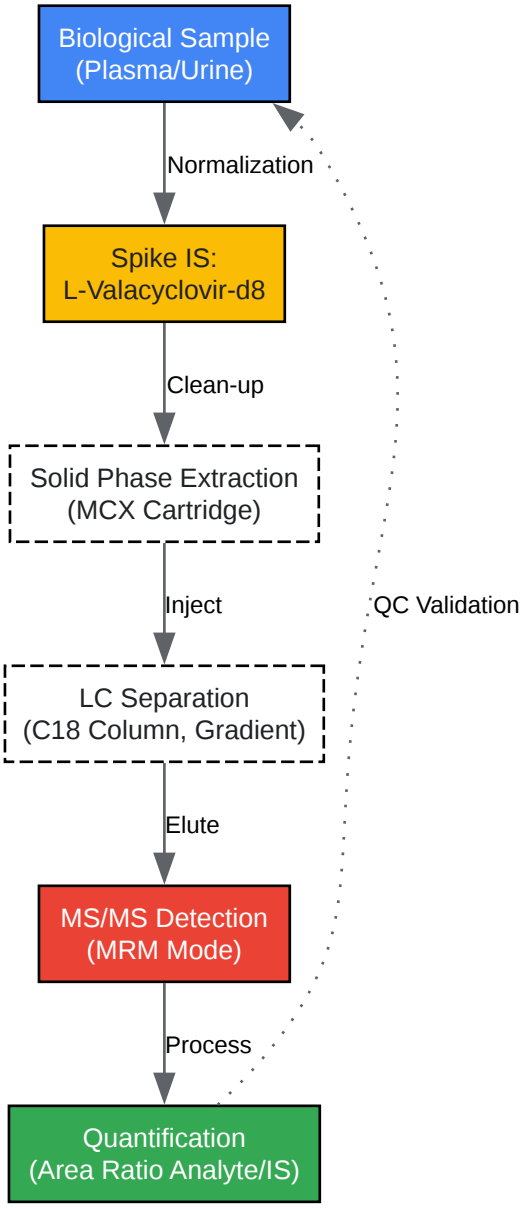

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Figure 2: End-to-End Bioanalytical Workflow utilizing L-Valacyclovir-d8.

Stability & Handling Best Practices

To ensure the reliability of L-Valacyclovir-d8 as a reference standard:

- Isotopic Stability: The deuterium atoms on the valine side chain are chemically stable and do not undergo exchange with solvent protons under standard LC conditions (pH 3–8).[5]

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- Solution Stability: Stock solutions in DMSO are stable for up to 6 months at -20°C. Aqueous working solutions should be prepared fresh weekly to prevent ester hydrolysis (degradation to Acyclovir).[3][5]
- Light Sensitivity: While less sensitive than some polyenes, protect from intense light to prevent potential photo-degradation of the purine ring.[3][5]

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